Spectroscopic Characterization of Salmeterol Impurity B: A Multi-technique Approach to Structural Elucidation

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Compound of Interest

Compound Name:	*Des(phenylbutoxy)phenylethoxy salmeterol*
CAS No.:	*94749-02-7*
Cat. No.:	*B032083*

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Abstract

The control of impurities is a critical mandate in pharmaceutical development, directly impacting the safety and efficacy of the final drug product. Salmeterol, a long-acting β2-adrenergic receptor agonist, is widely prescribed for the management of asthma and chronic obstructive pulmonary disease (COPD). Its synthesis and storage can lead to the formation of related substances, such as Salmeterol Impurity B, which is a specified impurity in the European Pharmacopoeia.[1][2] This technical guide provides a comprehensive, multi-spectroscopic strategy for the unambiguous identification and structural characterization of Salmeterol Impurity B (CAS: 94749-02-7).[1][3][4] We will move beyond procedural lists to explain the causality behind the analytical choices, demonstrating how Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy are synergistically employed to build a complete and validated structural profile, consistent with the principles of scientific integrity and regulatory expectations outlined by the International Council for Harmonisation (ICH).[5][6]

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Introduction: The Imperative of Impurity Profiling

Salmeterol's therapeutic action as a bronchodilator is well-established.[7] However, like any synthetically derived active pharmaceutical ingredient (API), its manufacturing process can generate impurities. These can be starting materials, by-products, intermediates, or degradation products.[8] The ICH Q3A(R2) guideline mandates that any impurity present in a new drug substance at a level of 0.10% or greater must be reported, and any impurity at or above 0.15% (for a maximum daily dose ≤ 2g) must have its structure identified and be qualified for safety.[9]

Salmeterol Impurity B, identified as 1-[4-Hydroxy-3-(hydroxymethyl)phenyl]-2-[[6-(2-phenylethoxy)hexyl]amino] ethanol, is a known process-related impurity.[1][3][7] Its structural similarity to the parent API necessitates a robust analytical workflow to ensure it is adequately resolved, identified, and quantified. A failure to do so can compromise patient safety and lead to regulatory non-compliance. This guide details the logical and systematic application of modern spectroscopic techniques to achieve this goal.

The Strategic Workflow: A Triad of Spectroscopic Inquiry

The definitive characterization of an unknown or known impurity is not achieved with a single technique. It requires a logical progression of analyses where each method provides a unique piece of the structural puzzle. Our strategy is built on a triad of core spectroscopic techniques, each answering a fundamental question:

- Mass Spectrometry (MS): What is its mass and elemental formula?
- Infrared (IR) Spectroscopy: What functional groups does it possess?
- Nuclear Magnetic Resonance (NMR) Spectroscopy: How are the atoms connected?

This workflow ensures that the final structural assignment is not merely a hypothesis but a conclusion validated by orthogonal data sets.

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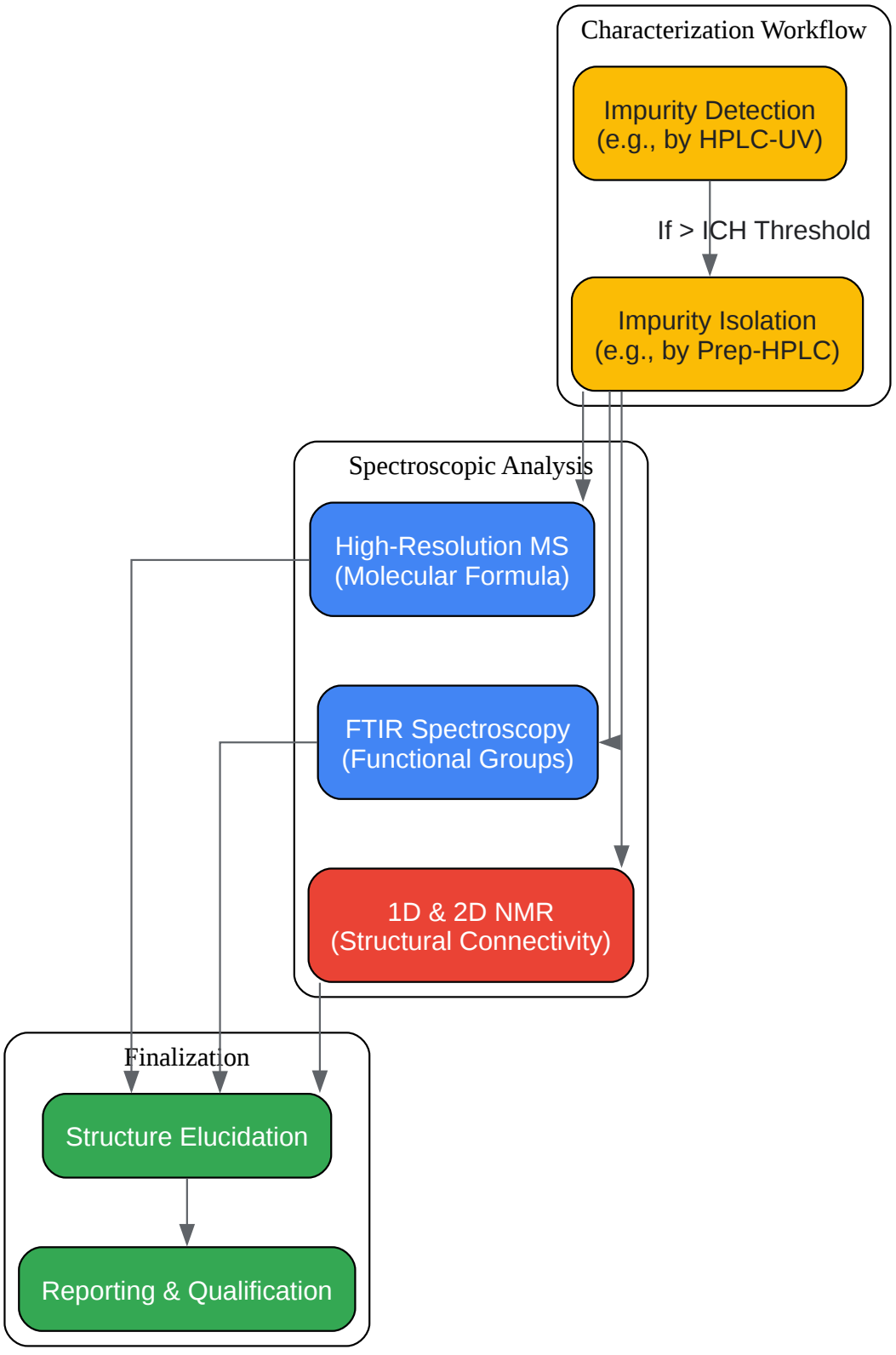

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Caption: Logical workflow for impurity identification and characterization.

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Mass Spectrometry: Determining the Molecular Blueprint

Expertise & Causality: We begin with High-Resolution Mass Spectrometry (HRMS), typically coupled with liquid chromatography (LC-MS). This is the most direct and sensitive method to determine the molecular weight and, crucially, the elemental composition of an impurity.[10][11] This information is the foundational blueprint upon which the rest of the structure is built. For an amine-containing molecule like Salmeterol and its impurities, Electrospray Ionization (ESI) in positive mode is the logical choice due to its efficiency in protonating the basic nitrogen atom, yielding a strong $[M+H]^+$ ion.

Experimental Protocol: LC-HRMS

- Sample Preparation: Accurately weigh and dissolve the isolated impurity or an API sample enriched with the impurity in a suitable solvent (e.g., methanol) to a concentration of approximately 0.1 mg/mL.
- Chromatographic Separation (Illustrative):
  - Instrument: UHPLC system.
  - Column: C18, 100 x 2.1 mm, 1.8 µm.
  - Mobile Phase A: 10 mM Ammonium Acetate in Water.
  - Mobile Phase B: Acetonitrile.
  - Gradient: A suitable gradient to resolve the impurity from Salmeterol.
  - Flow Rate: 0.4 mL/min.
  - Detector: UV, 278 nm (as per USP monograph for Salmeterol).[12]
- Mass Spectrometry (Illustrative):
  - Instrument: Q-TOF or Orbitrap Mass Spectrometer.
  - Ionization Mode: ESI, Positive.

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- Acquisition Mode: Full Scan MS (m/z 100-800) and data-dependent MS/MS on the most intense ions.
- Mass Resolution: > 20,000 FWHM.

Data Presentation & Interpretation

The primary goal is to obtain an accurate mass for the protonated molecular ion $[M+H]^+$. This allows for the generation of a highly probable elemental formula.

Table 1: Expected High-Resolution Mass Spectrometry Data for Salmeterol Impurity B

Parameter	Salmeterol API	Salmeterol Impurity B
Molecular Formula	$C_{25}H_{37}NO_4$	$C_{23}H_{33}NO_4$
Monoisotopic Mass (Da)	415.2722	387.2410
Expected $[M+H]^+$ (m/z)	416.2795	388.2482

Tandem MS (MS/MS) experiments are then performed to fragment the molecule. The resulting fragmentation pattern provides vital clues about the molecule's substructures, acting as a preliminary confirmation of the proposed structure.[13]

FTIR Spectroscopy: The Functional Group Fingerprint

Expertise & Causality: While MS provides the formula, FTIR spectroscopy provides a rapid, non-destructive confirmation of the chemical bonds and functional groups present.[14] For a known impurity, this technique serves as a crucial identity check. We expect to see characteristic absorptions for the hydroxyl (-OH), amine (-NH-), ether (C-O-C), and aromatic ring functionalities that define the structure of Salmeterol Impurity B.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

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- Sample Preparation: Place a small amount of the purified solid impurity directly onto the ATR crystal.
- Data Acquisition:
  - Instrument: FTIR Spectrometer with an ATR accessory.
  - Scan Range: 4000 – 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Scans: Average of 16 scans.
- Data Processing: Perform a background scan and ratio the sample spectrum against it.

Data Presentation & Interpretation

The resulting spectrum is a molecular "fingerprint." The key is to assign the major absorption bands to the functional groups expected in the structure.

Table 2: Key FTIR Functional Group Frequencies for Salmeterol Impurity B

Frequency Range (cm^{-1})	Vibration Type	Functional Group Assignment
3500 - 3200 (Broad)	O-H Stretch	Phenolic and Aliphatic Hydroxyls
3350 - 3310 (Sharp)	N-H Stretch	Secondary Amine
3100 - 3000	C-H Stretch	Aromatic Ring
2950 - 2850	C-H Stretch	Aliphatic (CH_2, CH_3)
1620 - 1450	C=C Stretch	Aromatic Ring
1250 - 1050	C-O Stretch	Ether, Alcohol, Phenol

Comparing the obtained spectrum with that of Salmeterol API would show high similarity, confirming it as a related substance.[15][16]

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NMR Spectroscopy: The Definitive Structural Elucidation

Expertise & Causality: NMR is the most powerful spectroscopic technique for the unambiguous determination of molecular structure.[17][18][19] While MS gives the "what" (formula) and IR gives the "parts" (functional groups), NMR reveals the "how"—the precise atomic connectivity and stereochemistry. A suite of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) experiments provides a complete and self-validating structural picture.

Experimental Protocol: High-Field NMR

- Sample Preparation: Dissolve 5-10 mg of the purified impurity in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or Methanol-d_4).
- Data Acquisition:
  - Instrument: 400 MHz (or higher) NMR Spectrometer.
  - Experiments:
    - 1D: ^{1}H, $^{13}C\{^{1}H\}$
    - 2D Homonuclear: ^{1}H-^{1}H COSY (Correlation Spectroscopy) - Identifies proton-proton spin coupling networks.
    - 2D Heteronuclear: ^{1}H-^{13}C HSQC (Heteronuclear Single Quantum Coherence) - Correlates protons to their directly attached carbons.[17]
    - 2D Heteronuclear: ^{1}H-^{13}C HMBC (Heteronuclear Multiple Bond Correlation) - Correlates protons and carbons separated by 2-3 bonds, crucial for connecting molecular fragments.[17]

Data Interpretation: Assembling the Puzzle

A systematic analysis of the NMR data allows for the complete assignment of all proton and carbon signals.

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- ^{1}H NMR: Provides information on the number of different types of protons, their chemical environment (chemical shift), their neighboring protons (splitting pattern), and their relative numbers (integration).
- ^{13}C NMR: Shows the number of unique carbon atoms in the molecule.
- COSY: Confirms adjacent protons, for example, tracing the connectivity along the hexyl and ethoxy chains.
- HSQC: Assigns a specific proton signal to its directly bonded carbon signal.
- HMBC: This is the key experiment for connecting the isolated spin systems. It provides the long-range correlations needed to piece the entire structure together.

Caption: Key 2- and 3-bond HMBC correlations confirming molecular connectivity.

Table 3: Predicted ^{1}H NMR Chemical Shifts for Key Moieties of Salmeterol Impurity B (in DMSO-d_6)

Protons	Predicted δ (ppm)	Multiplicity	Assignment
Aromatic	6.6 - 7.3	m	Protons on both benzene rings
-CH(OH)-	~4.5	m	Carbinol proton
-CH_2OH	~4.4	s	Benzylic alcohol protons
-O-CH_2-	~3.5	t	Methylene adjacent to ether oxygen
-N-CH_2-	~2.7	m	Methylene adjacent to nitrogen
Alkyl Chain	1.2 - 1.6	m	Central -$(CH_2)_4$- protons

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By combining the evidence—the molecular formula from MS, the functional groups from FTIR, and the definitive connectivity from 1D and 2D NMR—the structure of Salmeterol Impurity B can be confirmed with the highest degree of scientific certainty.

Conclusion

The spectroscopic characterization of pharmaceutical impurities is a cornerstone of modern drug development and quality control. This guide has detailed a systematic, multi-technique workflow for the structural elucidation of Salmeterol Impurity B. By integrating the strengths of HRMS, FTIR, and advanced NMR techniques, we move from initial detection to an unambiguous and validated structural assignment. This rigorous, evidence-based approach not only satisfies regulatory requirements for impurity identification but also embodies the principles of scientific integrity, ensuring the quality and safety of medicines.[5][9]

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